

Personal protective equipment for handling Chloromethyl(dimethyl)methoxysilane

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Compound of Interest

Compound Name: Chloromethyl(dimethyl)methoxysilane

Cat. No.: B098375

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Essential Safety and Handling Guide for Chloromethyl(dimethyl)methoxysilane

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Chloromethyl(dimethyl)methoxysilane**. It offers procedural, step-by-step guidance for safe operation and disposal.

Hazard Identification and Classification

Chloromethyl(dimethyl)methoxysilane is classified as a flammable liquid and vapor that causes skin irritation, serious eye damage, and may cause respiratory irritation.^[1] It is also sensitive to moisture and can hydrolyze to release hydrochloric acid.

Hazard Classification	Category
Flammable liquids	Category 3 ^[1]
Skin irritation	Category 2 ^[1]
Serious eye damage	Category 1 ^[1]
Specific target organ toxicity – single exposure	Category 3 (Respiratory irritation) ^[1]

Personal Protective Equipment (PPE)

The proper selection and use of PPE are critical to minimize exposure risks. Always inspect PPE before use.[\[1\]](#)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. [1] Contact lenses should not be worn.	EN 166 (EU) or NIOSH (US) approved. [1]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene rubber). Fire/flame resistant and impervious clothing. [1]	EU Directive 89/686/EEC and the standard EN 374. [2]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced. [1] A NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator is recommended where inhalation may occur.	Type ABEK (EN14387) respirator filter.

Operational and Handling Plan

Handling:

- Work in a well-ventilated area or under a chemical fume hood.
- Keep the container tightly closed and store in a cool, dry place away from direct sunlight, heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Ground and bond container and receiving equipment to prevent static discharge.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)

- Avoid contact with skin and eyes.[2]
- Avoid breathing mists, gas, or vapors.[1]
- Handle under an inert atmosphere as it is sensitive to moisture.[3][4]

Storage:

- Store in a well-ventilated, cool place.[1]
- Keep container tightly closed.[1]
- Store locked up.[1]
- Keep away from water or moist air.[3][4]
- Incompatible materials include strong oxidizing agents, strong acids, strong bases, water, alcohols, amines, and peroxides.[3][4]

Emergency and Disposal Plan

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [3] [5]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention. [1] [3] [5]
Eye Contact	Immediately rinse with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [3] [5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [4] [5]

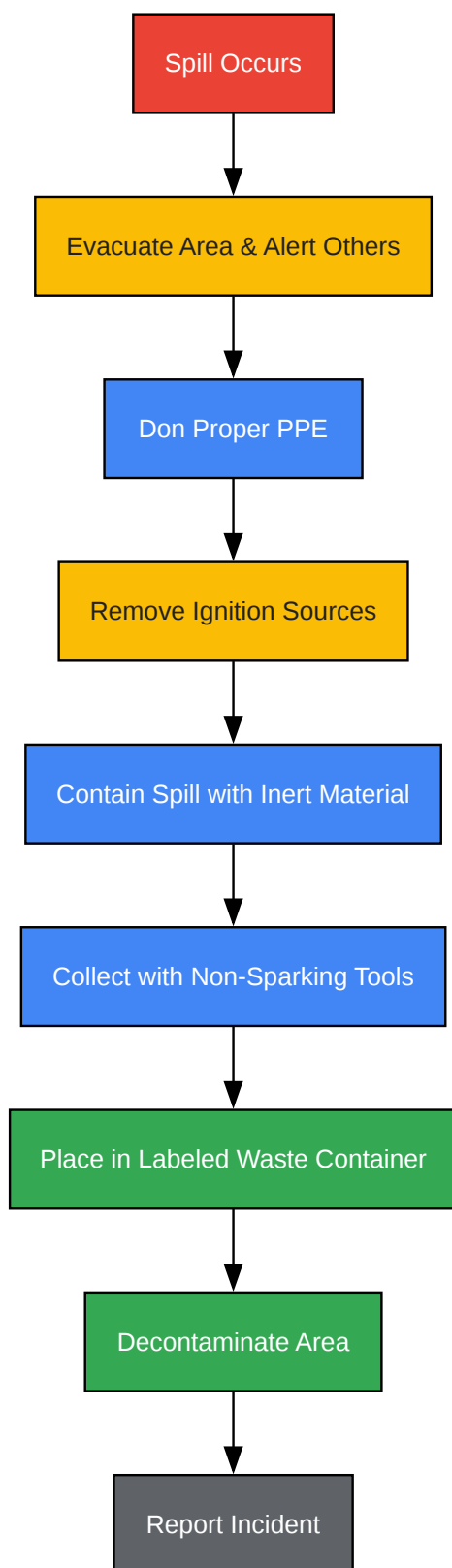
Spill Response:

- Evacuate personnel to a safe area and ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate personal protective equipment, including respiratory protection.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Contain the spill using an inert absorbent material (e.g., dry sand or earth).
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[4\]](#)
- Do not expose the spill to water.[\[4\]](#)

Disposal:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.^[1] Contaminated waste must be disposed of according to local regulations.

Workflow for Emergency Spill Response



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Caption: Workflow for handling a **Chloromethyl(dimethyl)methoxysilane** spill.

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References

- 1. echemi.com [echemi.com]
- 2. Silane, (chloromethyl)dimethylphenoxy- Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
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